

Application Notes and Protocols: 3-Amino-N,N-dimethylbenzamide as a Chemical Probe

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-N,N-dimethylbenzamide

Cat. No.: B112486

[Get Quote](#)

Note to the Researcher: Information regarding the specific use of **3-Amino-N,N-dimethylbenzamide** as a chemical probe is scarce in current scientific literature. Most available data pertains to its chemical properties and synthesis. However, the closely related parent compound, 3-Aminobenzamide (3-AB), is a well-characterized and widely used chemical probe, primarily as an inhibitor of Poly(ADP-ribose) polymerase (PARP) enzymes.

This document will provide detailed information on 3-Aminobenzamide (3-AB) as a representative chemical probe for studying PARP-related biological processes. While the direct biological activities of **3-Amino-N,N-dimethylbenzamide** are not well-documented, the information on 3-AB can serve as a valuable reference point for potential applications and experimental design.

Introduction to 3-Aminobenzamide (3-AB) as a PARP Inhibitor

3-Aminobenzamide (3-AB) is a classic and potent inhibitor of the Poly(ADP-ribose) polymerase (PARP) family of enzymes.[1][2] PARP enzymes, particularly PARP1, are crucial for DNA repair, genomic stability, and cell death pathways.[3][4] In response to DNA damage, PARP1 binds to DNA breaks and synthesizes poly(ADP-ribose) (PAR) chains on itself and other nuclear proteins, recruiting DNA repair machinery.[4]

As a chemical probe, 3-AB is instrumental in elucidating the roles of PARP in various cellular processes, including:

- DNA Repair: Investigating the contribution of PARP-mediated DNA repair in response to genotoxic agents.[\[5\]](#)
- Cell Death Pathways: Differentiating between apoptosis and necrosis, as PARP-1 overactivation can lead to NAD⁺ and ATP depletion, resulting in necrotic cell death.
- Cancer Therapy: Studying the concept of synthetic lethality, where cancer cells with deficiencies in other DNA repair pathways (e.g., BRCA1/2 mutations) are highly sensitive to PARP inhibition.
- Inflammation and Ischemia-Reperfusion Injury: Exploring the role of PARP activation in inflammatory responses and tissue damage following ischemia-reperfusion.[\[6\]](#)

Physicochemical Properties

Below is a summary of the available data for both **3-Amino-N,N-dimethylbenzamide** and its parent compound, 3-Aminobenzamide.

Property	3-Amino-N,N-dimethylbenzamide	3-Aminobenzamide (3-AB)
Molecular Formula	C ₉ H ₁₂ N ₂ O	C ₇ H ₈ N ₂ O
Molecular Weight	164.20 g/mol	136.15 g/mol
CAS Number	33322-60-0	3544-24-9
Appearance	Solid	White to off-white crystalline powder
Solubility	Soluble in DMSO	Soluble in DMSO, water
Purity	≥97% (typical) [7]	>99% (typical)

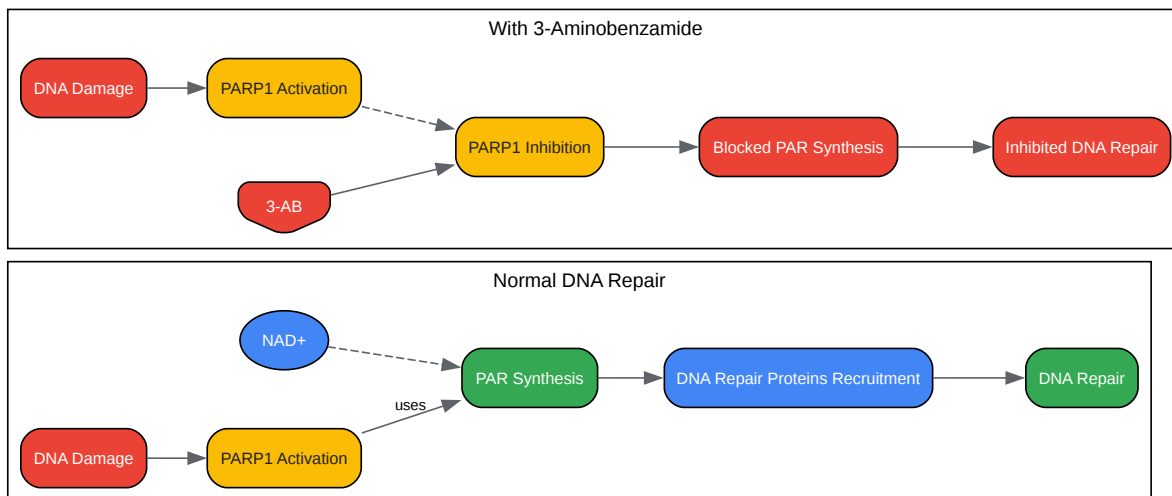
Quantitative Data for 3-Aminobenzamide (3-AB)

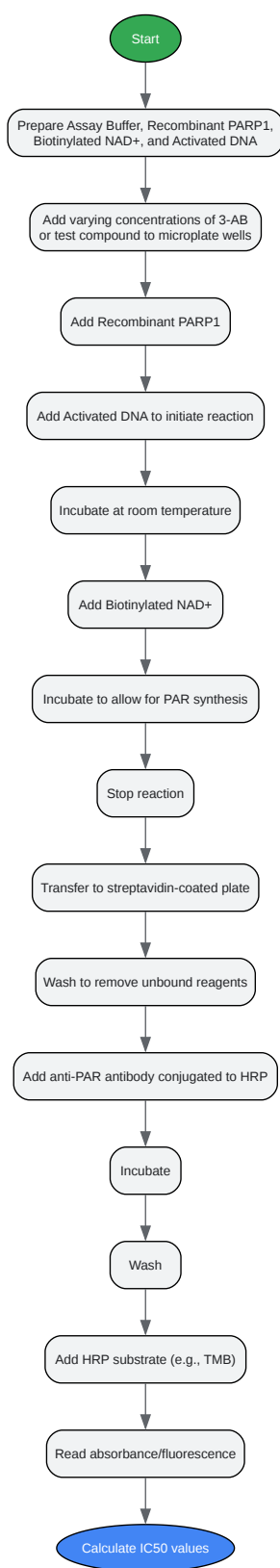
The following table summarizes the inhibitory constants for 3-Aminobenzamide against PARP.

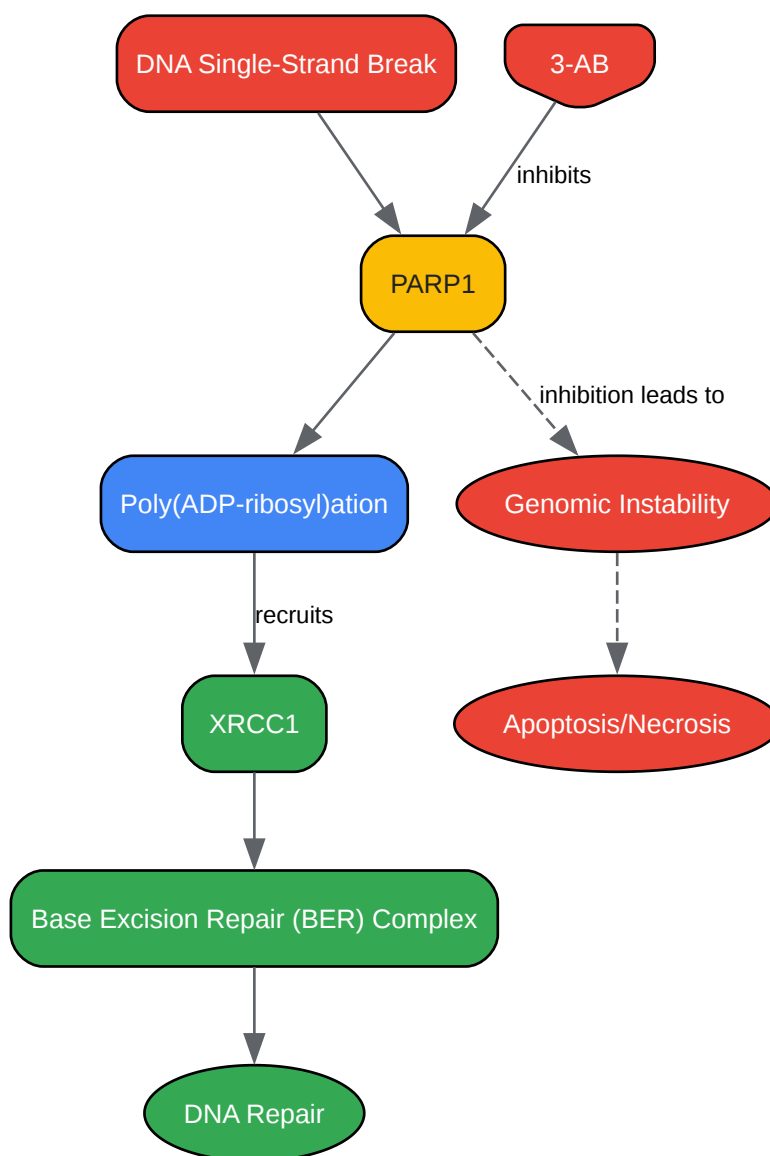
Parameter	Value	Cell Line/System	Reference
IC ₅₀	~50 nM	CHO cells	[1]
K _i	1.8 μM	(not specified)	

Mechanism of Action of 3-Aminobenzamide (3-AB)

3-AB acts as a competitive inhibitor of PARP by binding to the NAD⁺ binding site of the enzyme. This prevents the synthesis of PAR chains and the subsequent recruitment of DNA repair proteins to the site of DNA damage.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Amino-N,N-dimethylbenzamide | C₉H₁₂N₂O | CID 424774 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. precisionfda.org [precisionfda.org]
- 3. 2-Amino-N,3-dimethylbenzamide - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Design, Synthesis, and Biological Evaluation of Novel PARP-1 Inhibitors Based on a 1H-Thieno[3,4-d] Imidazole-4-Carboxamide Scaffold - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 3-Aminobenzamide--a PARP inhibitor enhances the sensitivity of peripheral blood micronucleus and comet assays in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 3-aminobenzamide, a poly ADP ribose polymerase inhibitor, attenuates renal ischemia/reperfusion injury - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. cenmed.com [cenmed.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 3-Amino-N,N-dimethylbenzamide as a Chemical Probe]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112486#3-amino-n-n-dimethylbenzamide-as-a-chemical-probe]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com